

protocol for "Claycop" reagent preparation from "Copper(II) nitrate hydrate"

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Compound of Interest

Compound Name: *Copper(II) nitrate hydrate*

Cat. No.: *B084081*

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Application Notes and Protocols for the Preparation of "Claycop" Reagent

For Researchers, Scientists, and Drug Development Professionals

Introduction

"Claycop," a clay-supported copper(II) nitrate reagent, is a versatile and environmentally benign oxidizing and nitrating agent used in a variety of organic transformations. Its solid-supported nature simplifies product purification, often requiring only filtration to remove the depleted reagent, which aligns with the principles of green chemistry. This document provides a detailed protocol for the preparation of Claycop from **copper(II) nitrate hydrate** and Montmorillonite K-10 clay.

Data Summary

The following table summarizes the quantitative data for two common scales of Claycop preparation.

| Parameter | Method 1 | Method 2 |
|-------------------------------|--------------------------|--|
| Copper(II) Nitrate Trihydrate | 4 g | 20 g |
| Montmorillonite K-10 Clay | 6 g | 30 g |
| Acetone | 75 mL | 375 mL |
| Stirring Time | 30 minutes | Not specified, "vigorous stirring" |
| Evaporation Temperature | Room Temperature | 50°C (water bath) |
| Drying Time | 30 minutes | 2 x 30 minutes |
| Reference | Der Pharma Chemica, 2016 | Aldrichimica Acta, 1988 ^[1] |

Experimental Protocol

This protocol details the step-by-step procedure for the synthesis of Claycop reagent.

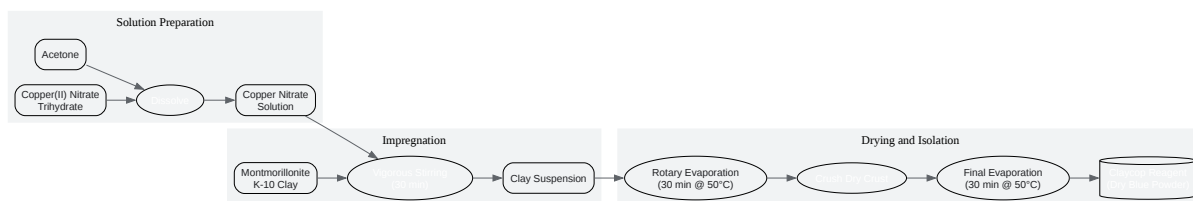
Materials and Equipment:

- Copper(II) nitrate trihydrate ($\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$)
- Montmorillonite K-10 clay
- Acetone
- Round-bottom flask (e.g., 250 mL or 1 L)
- Magnetic stirrer and stir bar or overhead stirrer
- Rotary evaporator
- Water bath
- Spatula

Procedure:

- **Dissolution of Copper(II) Nitrate:** In a round-bottom flask, dissolve the desired amount of copper(II) nitrate trihydrate in acetone. For example, dissolve 4 g of copper(II) nitrate trihydrate in 75 mL of acetone or 20 g in 375 mL of acetone.[\[1\]](#)
- **Addition of Montmorillonite K-10:** To the resulting solution, add the corresponding amount of Montmorillonite K-10 clay (e.g., 6 g for the 4 g copper nitrate scale, or 30 g for the 20 g scale).[\[1\]](#)
- **Suspension and Stirring:** Vigorously stir the suspension at room temperature for 30 minutes to ensure uniform coating of the copper nitrate onto the clay support.
- **Solvent Removal:** Place the flask on a rotary evaporator. Remove the acetone under reduced pressure. A water bath set to 50°C can be used to facilitate evaporation.[\[1\]](#)
- **Initial Drying:** Continue the evaporation for approximately 30 minutes, at which point a dry solid crust should adhere to the walls of the flask.[\[1\]](#)
- **Crushing and Final Drying:** Scrape the solid crust from the flask using a spatula and roughly crush any large pieces. Resume drying on the rotary evaporator under the same conditions for an additional 30 minutes to ensure the complete removal of the solvent.[\[1\]](#)
- **Storage:** The final product is a free-flowing, dry blue powder. This "Claycop" reagent is shelf-stable for months without any special storage precautions.[\[1\]](#)

Experimental Workflow Diagram



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Caption: Workflow for the preparation of Claycop reagent.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [protocol for "Claycop" reagent preparation from "Copper(II) nitrate hydrate"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b084081#protocol-for-claycop-reagent-preparation-from-copper-ii-nitrate-hydrate>]

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